

Technical Guide to C24-Ceramide-d7: Physical Properties and Experimental Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C24-Ceramide-d7

Cat. No.: B2829421

[Get Quote](#)

An In-depth Resource for Researchers and Drug Development Professionals

Introduction

C24-Ceramide-d7 is the deuterated form of C24-Ceramide (N-lignoceroyl-D-erythro-sphingosine), a ubiquitous sphingolipid in mammalian cells.^{[1][2]} As a stable isotope-labeled internal standard, **C24-Ceramide-d7** is an indispensable tool for the accurate quantification of its non-labeled counterpart in complex biological matrices using mass spectrometry-based techniques.^{[1][3][4]} This technical guide provides a comprehensive overview of the physical properties of **C24-Ceramide-d7**, detailed experimental protocols for its application, and its role in cellular signaling pathways.

Core Physical and Chemical Properties

The fundamental physical and chemical characteristics of **C24-Ceramide-d7** are summarized below. These properties are essential for its proper handling, storage, and use in experimental settings.

General and Chemical Identifiers

Property	Value	Source
Synonyms	N-lignoceroyl-D-erythro-sphingosine (d7), Cer(d18:1-d7/24:0)	[1][4]
Molecular Formula	C42H76D7NO3	[1][3]
Molecular Weight	657.16 g/mol	[1][3]
CAS Number	1840942-15-5	[1][3]

Physical and Handling Data

Property	Value	Source
Appearance	White to off-white solid/powder	[1][3]
Purity	>99%	[1][5]
Solubility	DMF: 0.15 mg/ml	[4]
Chloroform: Slightly soluble	[2]	
Methanol: Slightly soluble	[2]	
Storage Temperature	-20°C	[1][3]
Shipping Conditions	Room temperature or on dry ice	[1][3]

Experimental Protocols and Applications

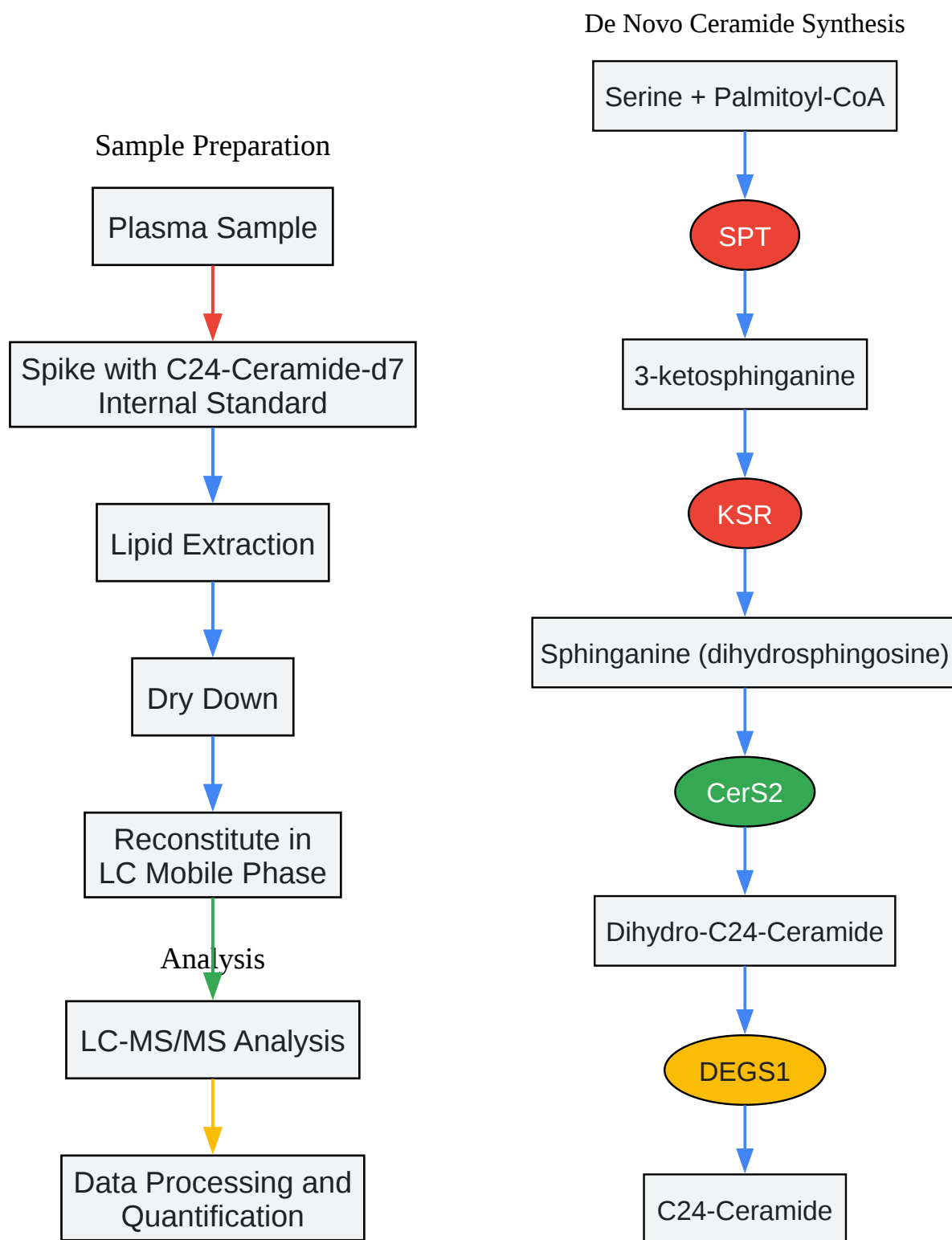
The primary application of **C24-Ceramide-d7** is as an internal standard for the quantitative analysis of C24-Ceramide in biological samples by liquid chromatography-mass spectrometry (LC-MS).[1][6] Its deuteration introduces a known mass shift without significantly altering its chemical and physical behavior, allowing it to co-elute with the endogenous analyte and correct for variations in sample preparation and instrument response.

General Protocol for Quantification of C24-Ceramide in Plasma using LC-MS

This protocol outlines a general workflow for the use of **C24-Ceramide-d7** as an internal standard. Specific parameters may need to be optimized for different sample types and instrumentation.

- Preparation of Internal Standard Stock Solution:
 - Dissolve **C24-Ceramide-d7** powder in an appropriate organic solvent (e.g., ethanol, methanol, or a chloroform:methanol mixture) to a known concentration (e.g., 1 mg/mL).
 - Store the stock solution at -20°C or -80°C.
- Sample Preparation and Lipid Extraction:
 - Thaw plasma samples on ice.
 - Spike a known volume of plasma with a precise amount of the **C24-Ceramide-d7** internal standard solution.
 - Perform a lipid extraction using a standard method, such as a Bligh-Dyer or Folch extraction, to isolate the lipid fraction from other plasma components.
 - Evaporate the organic solvent under a stream of nitrogen.
 - Reconstitute the dried lipid extract in a solvent compatible with the LC mobile phase.
- LC-MS Analysis:
 - Inject the reconstituted sample into an LC-MS/MS system.
 - Separate the lipids using a suitable chromatography column (e.g., a C18 reversed-phase column).
 - Detect and quantify the parent and daughter ions for both endogenous C24-Ceramide and the **C24-Ceramide-d7** internal standard using multiple reaction monitoring (MRM).
- Data Analysis:

- Calculate the peak area ratio of the endogenous C24-Ceramide to the **C24-Ceramide-d7** internal standard.
- Determine the concentration of the endogenous C24-Ceramide in the sample by comparing this ratio to a standard curve generated with known concentrations of non-labeled C24-Ceramide.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. C24 Ceramide-d7 (d18:1-d7/24:0) powder Avanti Polar Lipids [sigmaaldrich.com]
- 2. caymanchem.com [caymanchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. caymanchem.com [caymanchem.com]
- 5. avantiresearch.com [avantiresearch.com]
- 6. scientificlabs.com [scientificlabs.com]
- To cite this document: BenchChem. [Technical Guide to C24-Ceramide-d7: Physical Properties and Experimental Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2829421#physical-properties-of-c24-ceramide-d7>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com